

Personal protective equipment for handling Furan-3-methanol-d2

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Compound of Interest

Compound Name: Furan-3-methanol-d2

Cat. No.: B562246

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Essential Safety and Handling Guide for Furan-3-methanol-d2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Furan-3-methanol-d2** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Hazard Identification and Personal Protective Equipment

Furan-3-methanol-d2 is a flammable liquid and should be handled with care. It is harmful if swallowed or inhaled and can cause skin and eye irritation.^{[1][2][3]} It is also suspected of causing genetic defects and may cause cancer. Therefore, appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE)^{[4][5][6]}

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles/Glasses	Chemical splash goggles that provide full splash and impact protection. ^[6] A face shield should be worn in situations with a high risk of splashing. ^[4] ^[5]
Hand Protection	Chemical-Resistant Gloves	Nitrile, latex, or vinyl gloves are suitable for preventing skin contact. ^[4] Regularly inspect gloves for any signs of degradation or perforation.
Body Protection	Laboratory Coat	A flame-retardant lab coat or apron should be worn to protect against splashes and spills. ^[6]
Respiratory Protection	Respirator	Use a respirator with a suitable filter (e.g., type ABEK EN14387) in poorly ventilated areas or when the formation of aerosols or vapors is likely. ^[2]
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes are required to protect against spills and falling objects. ^[4] ^[6]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.^[3]

- Keep the container tightly closed when not in use.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][3]
- Use only non-sparking tools to prevent ignition.[3]
- Ground and bond the container and receiving equipment to prevent static discharge.[3]
- Avoid breathing vapors or mist.[1]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.

Storage:

- Store in a cool, well-ventilated place, away from sources of ignition.[3]
- Keep the container tightly sealed.[3]
- Store in a locked cabinet or other secure area.[3]
- The material is sensitive to air and should be stored under an inert atmosphere if possible.[3]

Emergency and First Aid Measures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][3]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[3] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[1] Seek immediate medical attention.

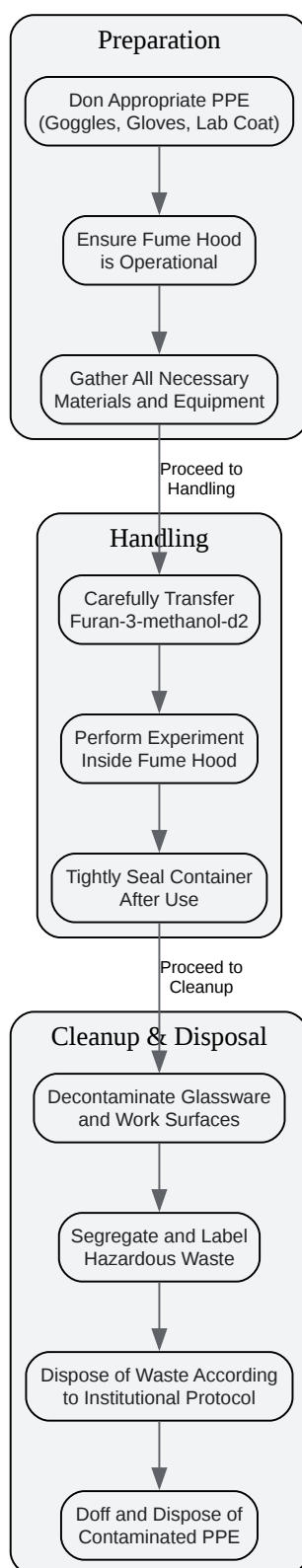
Spill Response: In case of a spill, evacuate the area and remove all ignition sources. Use a non-combustible absorbent material to clean up the spill and place it in a sealed container for disposal.[3] Ensure adequate ventilation.

Disposal Plan

Dispose of **Furan-3-methanol-d2** and any contaminated materials in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Do not dispose of it down the drain or in the general trash.
- Contact your institution's environmental health and safety department for specific disposal procedures.

Experimental Workflow and Safety Protocol



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Caption: Workflow for the safe handling and disposal of **Furan-3-methanol-d2**.

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References

- 1. prod.adv-bio.com [prod.adv-bio.com]
- 2. 呋喃-3-甲醇 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. youtube.com [youtube.com]
- 5. youtube.com [youtube.com]
- 6. youtube.com [youtube.com]
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